

Spectral Data of 2-Bromo-5-iodoanisole: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-5-iodoanisole

Cat. No.: B1280884

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This technical guide provides a comprehensive overview of the spectral data for **2-Bromo-5-iodoanisole** (CAS No. 755027-18-0), a key intermediate in various synthetic applications. The document details available and predicted spectral data, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), along with the methodologies for their acquisition.

Spectroscopic Data Summary

The following tables summarize the key spectral data for **2-Bromo-5-iodoanisole**.

Table 1: ¹H NMR Spectral Data

| Chemical Shift (δ) ppm | Multiplicity | Coupling Constant (J) Hz | Assignment |
|---------------------------|-----------------------------|-----------------------------|-------------------|
| 7.39 | Doublet (d) | 1.87 | Ar-H |
| 7.34 | Doublet (d) | 8.11 | Ar-H |
| 7.24 | Doublet of Doublets (dd) | 8.11, 1.87 | Ar-H |
| 3.86 | Singlet (s) | - | -OCH ₃ |

Data acquired in DMSO-d6 at 300 MHz.[\[1\]](#)[\[2\]](#)

Table 2: Predicted ^{13}C NMR Spectral Data

| Chemical Shift (δ) ppm | Assignment |
|---------------------------------|-------------------|
| 157.0 | C-O |
| 142.5 | C-Br |
| 135.8 | C-H |
| 129.8 | C-H |
| 116.3 | C-I |
| 92.8 | C-H |
| 56.7 | -OCH ₃ |

Note: This data is predicted and should be confirmed by experimental analysis.

Table 3: Predicted IR Spectral Data

| Wavenumber (cm ⁻¹) | Intensity | Assignment |
|--------------------------------|-----------|--|
| 3050-3000 | Medium | Aromatic C-H Stretch |
| 2950-2850 | Medium | Aliphatic C-H Stretch (-OCH ₃) |
| 1580-1450 | Strong | Aromatic C=C Stretch |
| 1250-1200 | Strong | Aryl-O Stretch (asymmetric) |
| 1050-1000 | Strong | Aryl-O Stretch (symmetric) |
| 850-750 | Strong | C-H Out-of-plane Bending |
| 700-600 | Medium | C-Br Stretch |
| 600-500 | Medium | C-I Stretch |

Note: This data is predicted and should be confirmed by experimental analysis.

Table 4: Mass Spectrometry Data

| m/z | Ion |
|-----|---------------------|
| 332 | [M+20] ⁺ |

Method: Electrospray Ionization (ESI).[\[1\]](#)

Experimental Protocols

Synthesis of 2-Bromo-5-iodoanisole

2-Bromo-5-iodoanisole can be synthesized from 4-bromo-3-methoxyaniline.[\[1\]](#)[\[3\]](#) The following protocol is a representative example:

- **Diazotization:** 4-Bromo-3-methoxyaniline (0.50 mmol) is dissolved in concentrated hydrochloric acid (10 mL) at 0°C. An aqueous solution of sodium nitrite (0.65 mmol in 5 mL of water) is added slowly while maintaining the temperature at 0°C. The mixture is stirred for 1 hour.
- **Iodination:** An aqueous solution of potassium iodide (1.5 mmol in 5 mL of water) is added to the reaction mixture. The mixture is then gradually warmed to room temperature and stirred overnight.
- **Work-up:** The product is extracted with ethyl acetate. The organic phase is washed sequentially with water and a 10% sodium thiosulfate solution.
- **Isolation:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and concentrated to yield **2-bromo-5-iodoanisole**.

NMR Spectroscopy

The ¹H NMR spectrum was recorded on a 300 MHz spectrometer.[\[1\]](#)[\[2\]](#) A sample of **2-Bromo-5-iodoanisole** was dissolved in deuterated dimethyl sulfoxide (DMSO-d₆) for the analysis.

Mass Spectrometry

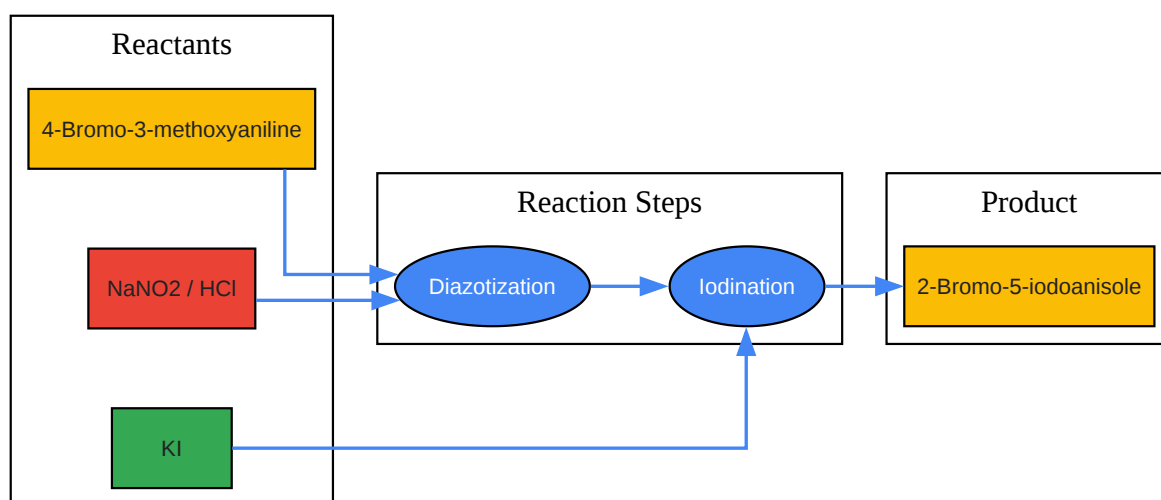
The mass spectrum was obtained using Electrospray Ionization (ESI), a soft ionization technique suitable for determining the molecular weight of the compound.[\[1\]](#)

Infrared Spectroscopy

A general procedure for obtaining an IR spectrum of an aromatic compound involves preparing a sample as a thin film or a KBr pellet and analyzing it with an FTIR spectrometer.

Logical Relationship Diagram

The following diagram illustrates the synthetic pathway for **2-Bromo-5-iodoanisole**.



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Caption: Synthetic pathway of **2-Bromo-5-iodoanisole**.

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